

Application Notes and Protocols for Preclinical Dosing of LCZ696 in Rodents

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Compound of Interest

Compound Name: Lcz696

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Introduction

LCZ696, a first-in-class angiotensin receptor-neprilysin inhibitor (ARNI) known as sacubitril/valsartan, has demonstrated significant therapeutic benefits in cardiovascular diseases, particularly heart failure. These application notes provide a comprehensive guide for the preclinical evaluation of **LCZ696** in rodent models, focusing on dosage calculation, preparation, and administration protocols. The information compiled herein is intended to facilitate the design and execution of robust and reproducible preclinical studies.

Data Presentation: LCZ696 Dosage in Rodent Models

The following tables summarize the dosages of **LCZ696** used in various preclinical studies in rats and mice. These values can serve as a starting point for dose-selection in new experimental designs.

Table 1: Reported Dosages of **LCZ696** in Rat Models

Disease Model	Strain	Dosage (mg/kg/day)	Route of Administration	Duration	Key Findings	Reference
Heart Failure (Myocardial Infarction-Induced)	Sprague-Dawley	68	Oral Gavage	4 weeks	Improved left ventricular ejection fraction and reduced ventricular tachyarrhythmia inducibility.	[1]
Pressure Overload (Ascending Aortic Constriction)	Sprague-Dawley	68	Oral Gavage	10 weeks	Superior cardioprotective effects compared to valsartan alone, reducing ventricular fibrosis.	[2]
Hypertension (Double-Transgenic Rats)	-	2 - 60	Oral Gavage	-	Dose-dependent reduction in mean arterial pressure.	[3]
Cardiac Hypertrophy and	Wistar	60	Oral Gavage	7 days	Significantly decreased	[4]

Fibrosis (Isoproterenol-Induced)					cardiac interstitial fibrosis compared to valsartan alone.
Chronic Kidney Disease	Sprague-Dawley	60	Oral Gavage	-	Ameliorate d cardiac hypertrophy and fibrosis. [5]
Acute Heart Failure (Isoproterenol-Induced)	Sprague-Dawley	68	Oral Gavage	2 weeks	Improved cardiac function and reduced oxidative stress. [6]
Doxorubicin-Induced Cardiotoxicity	-	68	Oral Gavage	-	Ameliorate d cardiotoxicity by reducing oxidative stress. [7]

Table 2: Reported Dosages of **LCZ696** in Mouse Models

Disease Model	Strain	Dosage (mg/kg/day)	Route of Administration	Duration	Key Findings	Reference
Acute Myocardial Infarction	C57BL/6J	20	Oral Gavage	28 days	Improved survival and prevented cardiac rupture.	[8]
Diabetes-Induced Endothelial Dysfunction	C57BL/6	100	Drinking Water	3 weeks	Ameliorated endothelial dysfunction.	[9]
Obesity-Related Metabolic Heart Disease	C57BL/6J	100	Drinking Water	16 weeks	More favorably affected diastolic dysfunction and interstitial fibrosis compared to valsartan.	[10]
Pulmonary Hypertension	C57	-	-	-	Attenuated right ventricular remodeling.	[11]
Insulin Secretion and Glucose	C57BL/6	114	Diet	8 weeks	Reduced body weight gain.	

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Experimental Protocols

Protocol 1: Preparation of **LCZ696** Oral Suspension from Tablets

This protocol describes the preparation of a homogenous oral suspension of **LCZ696** from commercially available tablets (e.g., Entresto®) for administration to rodents.

Materials:

- **LCZ696** tablets
- Vehicle (e.g., distilled water, 0.5% carboxymethylcellulose, or corn oil)
- Mortar and pestle
- Weighing scale
- Graduated cylinder or volumetric flask
- Stir plate and magnetic stir bar
- Storage container (amber glass bottle)

Procedure:

- Calculate the required amount of **LCZ696**: Based on the desired dose (mg/kg), the body weight of the animals, and the dosing volume (typically 5-10 mL/kg for rats and 10 mL/kg for mice), calculate the total amount of **LCZ696** needed.
- Crush the tablets: Weigh the appropriate number of **LCZ696** tablets and place them in a clean mortar. Grind the tablets into a fine, uniform powder using the pestle.
- Prepare the vehicle: Measure the required volume of the chosen vehicle.

- Create a slurry: Gradually add a small amount of the vehicle to the powdered **LCZ696** in the mortar and triturate to form a smooth, homogenous paste. This prevents clumping.
- Suspend the powder: Transfer the paste to the graduated cylinder or volumetric flask. Use additional vehicle to rinse the mortar and pestle to ensure all the drug is transferred.
- Adjust to final volume: Add the remaining vehicle to reach the final desired volume and concentration.
- Homogenize the suspension: Place a magnetic stir bar in the container and stir the suspension on a stir plate for at least 30 minutes to ensure uniform distribution of the drug particles.
- Storage: Store the suspension in a labeled, airtight, amber glass bottle at 4°C. Shake well before each use to ensure homogeneity. For aqueous suspensions, it is recommended to prepare fresh batches regularly (e.g., weekly) to maintain stability.

Protocol 2: Administration of **LCZ696** by Oral Gavage

Oral gavage is a common and precise method for oral drug administration in rodents.

Materials:

- Prepared **LCZ696** oral suspension
- Appropriately sized gavage needle (for rats: 16-18 gauge, 2-3 inches; for mice: 18-20 gauge, 1.5 inches, with a rounded tip)
- Syringe (1 mL or 3 mL)
- Animal scale

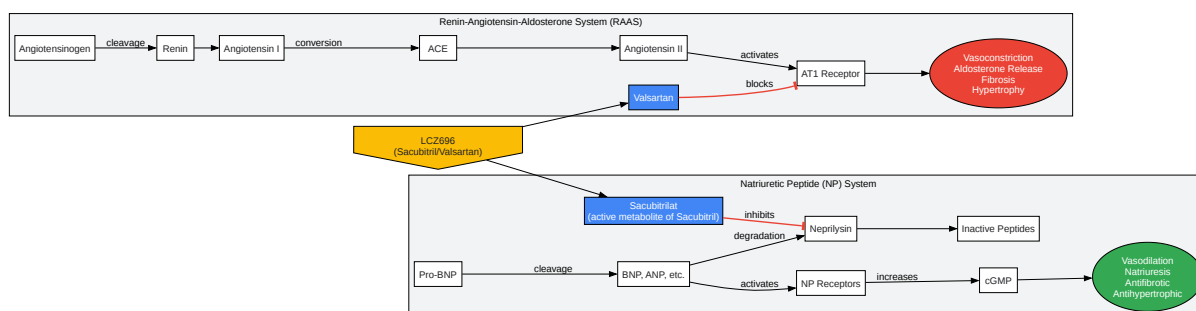
Procedure:

- Animal Handling and Restraint:
 - Gently handle the animal to minimize stress.

- For mice, restrain by scruffing the neck and back to immobilize the head and body.
- For rats, restrain by firmly grasping the animal around the shoulders, with the thumb and forefinger on either side of the head.
- Dose Calculation: Weigh the animal immediately before dosing to ensure accurate dose calculation.
- Gavage Needle Measurement: Measure the gavage needle externally from the tip of the animal's nose to the last rib to estimate the distance to the stomach. Mark this length on the needle with a permanent marker or tape.
- Filling the Syringe: Shake the **LCZ696** suspension well and draw up the calculated volume into the syringe.
- Gavage Administration:
 - Hold the animal in a vertical position.
 - Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it along the roof of the mouth towards the esophagus.
 - The needle should pass smoothly without resistance. If resistance is met, withdraw and re-insert. Do not force the needle.
 - Advance the needle to the pre-measured mark.
 - Slowly depress the syringe plunger to administer the suspension.
- Post-Administration Monitoring:
 - Gently remove the gavage needle.
 - Return the animal to its cage and monitor for any signs of distress, such as difficulty breathing or lethargy, for a few minutes after the procedure.

Mandatory Visualizations

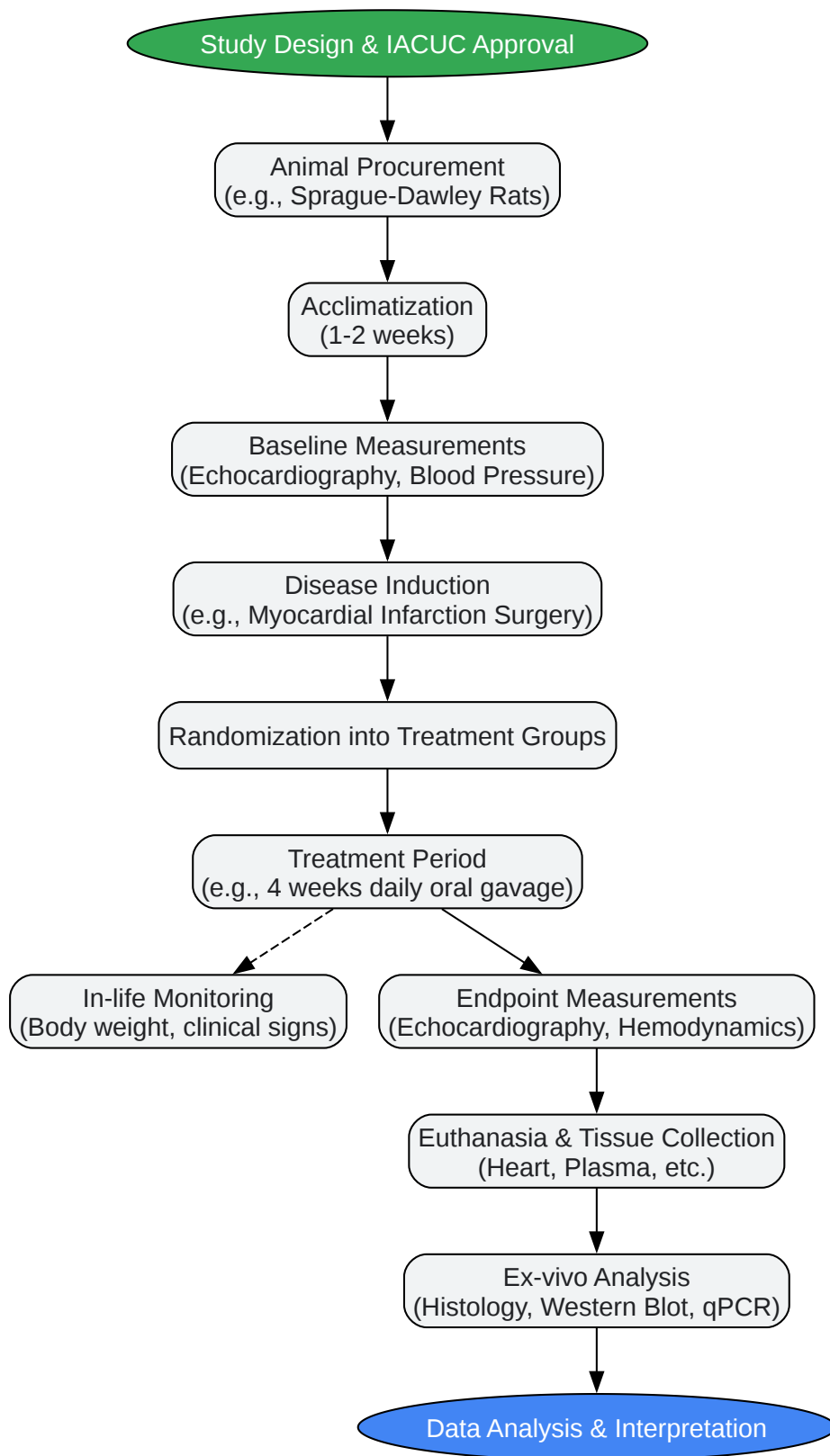
Signaling Pathway of LCZ696



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Caption: Dual mechanism of action of **LCZ696**.

Experimental Workflow for a Preclinical Rodent Study



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Caption: Typical experimental workflow for an in-vivo rodent study.

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